

Essential Safety and Operational Guide for 3-Acetyl-2,5-dimethylthiophene

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Compound of Interest

Compound Name: 3-Acetyl-2,5-dimethylthiophene

Cat. No.: B1297827

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-Acetyl-2,5-dimethylthiophene**, including personal protective equipment (PPE) selection, operational protocols, and disposal plans. Our aim is to be your preferred source for laboratory safety and chemical handling information, building trust by providing value beyond the product itself.

Hazard Assessment and Personal Protective Equipment (PPE)

3-Acetyl-2,5-dimethylthiophene is classified as an irritant. Direct contact can cause skin and serious eye irritation, and inhalation may lead to respiratory irritation.^{[1][2]} Adherence to proper PPE protocols is crucial to ensure personnel safety.

Summary of Physical and Chemical Properties

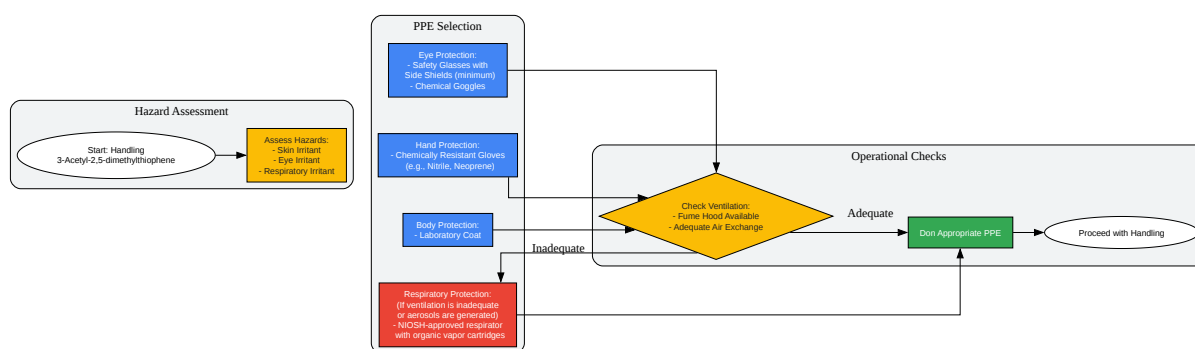
Property	Value
CAS Number	2530-10-1
Molecular Formula	C ₈ H ₁₀ OS
Molecular Weight	154.23 g/mol [3]
Appearance	Liquid[4][5]
Boiling Point	105-108 °C at 15 mmHg[4][5]
Density	1.086 g/mL at 25 °C[4][5]
Flash Point	99 °C (210.2 °F) - closed cup[4][5]
Solubility	Soluble in alcohol; Insoluble in water.[1]

Occupational Exposure Limits

There are no established specific Occupational Exposure Limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), for **3-Acetyl-2,5-dimethylthiophene**. Therefore, it is imperative to handle this chemical with engineering controls and PPE designed to minimize any potential exposure. For aromatic ketones as a class, it is prudent to maintain exposure at the lowest reasonably achievable level.

PPE Selection Protocol

The following workflow outlines the selection process for appropriate PPE when handling **3-Acetyl-2,5-dimethylthiophene**.



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PPE Selection Workflow for Handling **3-Acetyl-2,5-dimethylthiophene**.

Experimental Protocols: Handling and Disposal

Handling Protocol

- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Verify the location and functionality of the nearest safety shower and eyewash station.

- Assemble all necessary materials and equipment before handling the chemical.
- Personal Protective Equipment (PPE) Donning:
 - Eye and Face Protection: Wear chemical safety goggles. A face shield may be necessary if there is a splash hazard.
 - Hand Protection: Wear chemically resistant gloves. While specific breakthrough data for **3-Acetyl-2,5-dimethylthiophene** is not available, gloves made of nitrile or neoprene are generally recommended for protection against ketones.^[6] Always inspect gloves for any signs of degradation or puncture before use.
 - Skin and Body Protection: A standard laboratory coat should be worn.
 - Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, use a NIOSH-approved respirator with organic vapor cartridges.
- Chemical Handling:
 - Conduct all manipulations of **3-Acetyl-2,5-dimethylthiophene** within a certified chemical fume hood.
 - Avoid direct contact with skin and eyes.
 - Use compatible dispensing tools (e.g., glass pipettes, syringes).
 - Keep containers tightly closed when not in use to minimize vapor release.

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[1][2]} Remove contact lenses if present and easy to do. Seek immediate medical attention.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.^{[1][2]}
- Spill: For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For large spills, evacuate the area and contact your institution's environmental health and safety department.

Disposal Plan

Chemical waste must be disposed of in accordance with all local, state, and federal regulations.

- Waste Collection:
 - Collect waste **3-Acetyl-2,5-dimethylthiophene** and any contaminated materials (e.g., gloves, absorbent pads) in a dedicated, properly labeled, and sealed hazardous waste container.
 - Do not mix with other waste streams unless compatibility is confirmed.
- Container Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**3-Acetyl-2,5-dimethylthiophene**".
 - Include the date of accumulation.
- Storage:
 - Store the sealed waste container in a designated, well-ventilated satellite accumulation area, away from incompatible materials.
- Final Disposal:
 - Arrange for pick-up and disposal by your institution's certified hazardous waste management provider.

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